WAM2layers numerical stability considerations

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Compound of Interest		
Compound Name:	WAM2	
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WAM2layers Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments with the **WAM2**layers model.

Troubleshooting Guides

This section addresses specific issues that may arise during **WAM2**layers experiments, providing step-by-step guidance to identify and resolve them.

Issue: Model run fails with an error during the preprocessing stage.

Answer:

Errors during the **wam2**layers preprocess stage are often related to the input data. Follow these steps to diagnose the issue:

- Verify Input Data Integrity: Ensure that your input data files (e.g., from ERA5 or other climate models) are not corrupted and contain all the necessary variables.[1] **WAM2**layers v3 is primarily focused on working with ERA5 reanalysis data.[1][2]

- Check Configuration File: Open your config.yaml file and verify the following:

  - The file paths to your input data are correct.

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- The variable names in the configuration file match the variable names in your input data files.

- The date range specified for preprocessing is covered by your input data.

- Examine Data Consistency: Inconsistencies in the input data can lead to errors.[1] The model includes an error term to account for inaccuracies and numerical errors in the input data.[1] Check for and handle any missing values or temporal gaps in your dataset.

- Consult Logs: The **WAM2**layers model creates a log file for each experiment. This log file will contain detailed error messages that can help pinpoint the exact cause of the failure.

Issue: The output moisture fluxes from my experiment seem physically unrealistic or show unexpected patterns.

Answer:

Unrealistic output can stem from several factors, from the model configuration to the specific atmospheric conditions of your study area.

- Review Tracking Direction: Confirm that you have selected the correct tracking direction for your research question.[3]

  - Forward tracking: Tracks where evaporated moisture precipitates.[3][4]

  - Backward tracking: Tracks the evaporative source of precipitation.[3][4]

- Assess the Impact of Wind Shear: The **WAM2**layers model uses a two-layer vertical structure to better handle conditions with strong directional wind shear, a known source of large errors in single-layer models.[1] If your study region and period are characterized by strong wind shear, results might still be sensitive to how the vertical layers are defined and integrated.

- Check for Water Balance Closure: While **WAM2**layers is a water accounting model, discrepancies can arise. The model's numerical implementation includes an error term to

account for this.[1] Large, persistent imbalances might indicate an issue with the input forcing data (precipitation and evaporation).

- Visualize Intermediate Fields: If possible, examine the intermediate preprocessed fields, such as the vertically integrated moisture and fluxes, to ensure they are reasonable before running the full tracking simulation.

Frequently Asked Questions (FAQs)

Q1: What is **WAM2**layers and what are its main applications?

A1: **WAM2**layers (Water Accounting Model - 2 layers) is an atmospheric moisture tracking model.[5][6] It is used to understand atmospheric dynamics and to study rainfall patterns and extremes by identifying their sources (backward tracking) or their ultimate fate (forward tracking).[1][2][5][7]

Q2: What is the difference between forward and backward tracking?

A2:

- Forward tracking follows moisture from a source region (evaporation) to see where it subsequently precipitates.[3]

- Backward tracking starts from a sink region (precipitation) to identify the original evaporative sources of that moisture.[3]

Q3: What input data is required to run **WAM2**layers?

A3: **WAM2**layers is designed to work with gridded atmospheric datasets, such as reanalysis data (e.g., ERA5) or output from climate models.[1][2][5] The necessary input variables typically include wind components, humidity, and surface fluxes of precipitation and evaporation. For pressure-level data, surface values of wind and humidity are also required.[1]

Q4: Can I use my own climate model output with **WAM2**layers?

A4: Yes, while **WAM2**layers v3 has a primary focus on ERA5 data, it can be adapted for other datasets.[1][2] This requires modifications to the dataset-dependent preprocessing module to correctly map your model's output to the two-layer structure used by **WAM2**layers.[1][2]

Q5: How does **WAM2**layers handle numerical stability?

A5: The numerical implementation of **WAM2**layers v3 has been rewritten to improve code efficiency, especially for high-resolution input data.[1][2][7] The model's equations include an error term to account for numerical errors and inconsistencies in the input data, contributing to a more robust water balance calculation.[1]

Experimental Protocols & Data
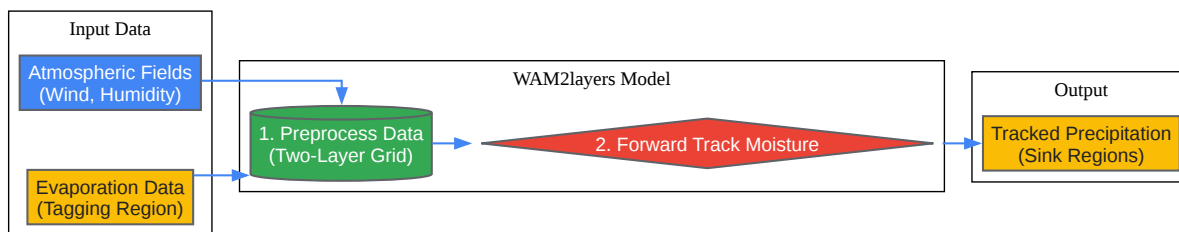
Key Experimental Parameters

The following table summarizes key parameters in the **WAM2**layers configuration file that influence model behavior and numerical stability.

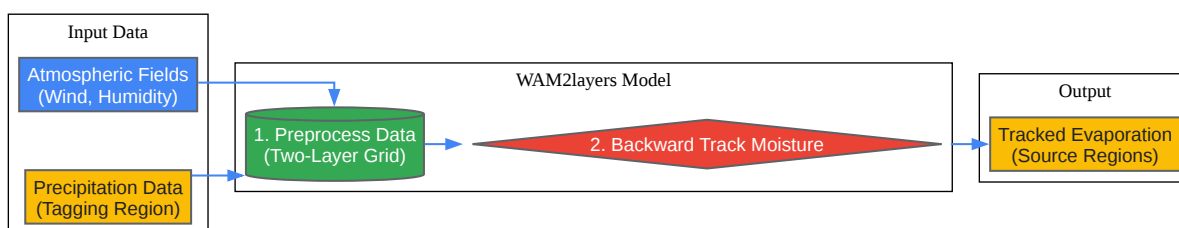| Parameter	Description	Recommended Setting / Considerations
tracking_direction	Specifies whether to run the model in 'forward' or 'backward' mode.	Choose based on your research question.
preprocess_start_date	The start date for the preprocessing period.	Ensure this is within the bounds of your input dataset.
preprocess_end_date	The end date for the preprocessing period.	Ensure this is within the bounds of your input dataset.
track_start_date	The start date for the tracking simulation.	Must be within the preprocessed date range.
track_end_date	The end date for the tracking simulation.	Must be within the preprocessed date range.
input_folder	Path to the directory containing the raw input data.	Verify the path is correct.
output_folder	Path to the directory where results will be saved.	Ensure you have write permissions to this directory.
tagging_region	A file or definition of the geographical area for tagging moisture.	Ensure the format is compatible and the region is correctly defined.

Visualizations

Logical and Experimental Workflows

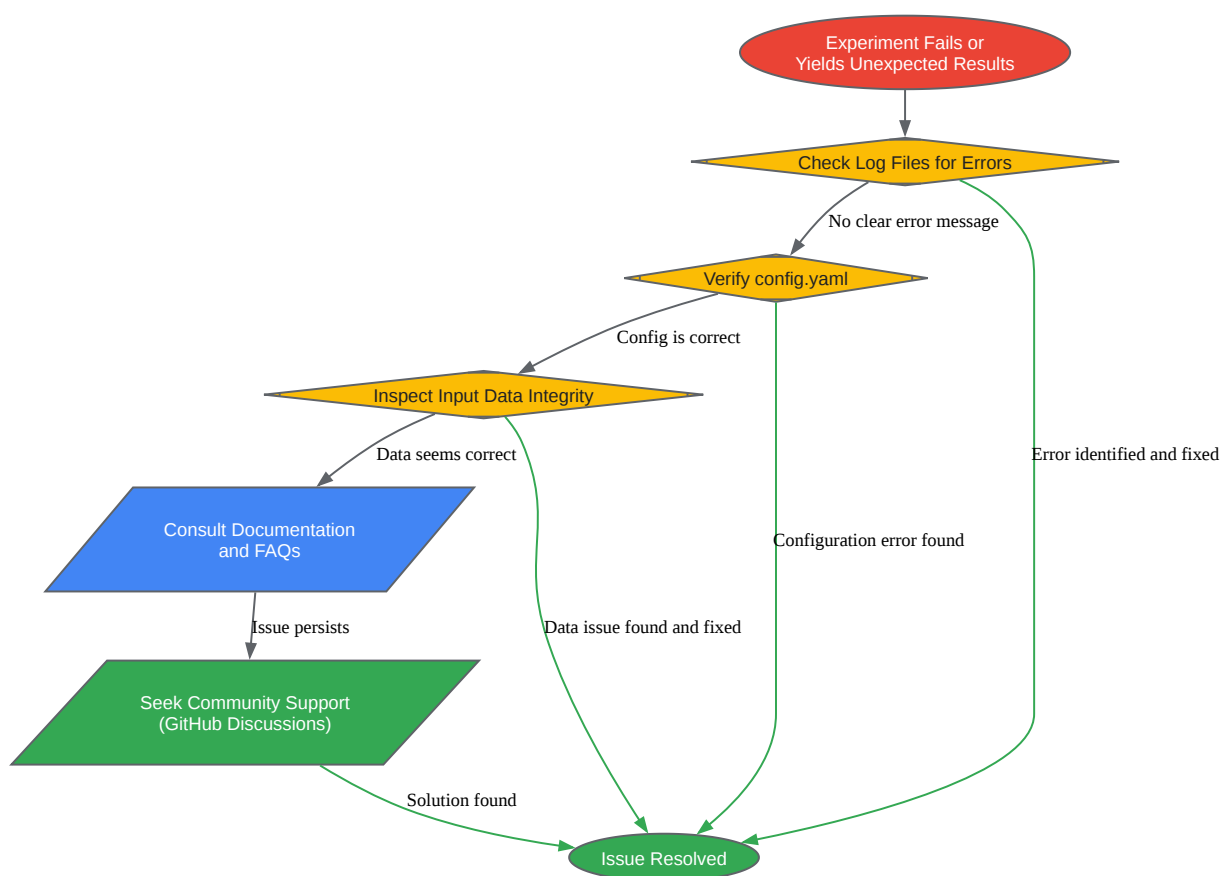The following diagrams illustrate key workflows in **WAM2**layers.

Input Data

Atmospheric Fields (Wind, Humidity)

Evaporation Data (Tagging Region)

WAM2layers Model

1. Preprocess Data (Two-Layer Grid)

2. Forward Track Moisture

Output

Tracked Precipitation (Sink Regions)

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WAM2layers Forward Tracking Workflow

Input Data

Atmospheric Fields (Wind, Humidity)

Precipitation Data (Tagging Region)

WAM2layers Model

1. Preprocess Data (Two-Layer Grid)

2. Backward Track Moisture

Output

Tracked Evaporation (Source Regions)

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WAM2layers Backward Tracking Workflow

Experiment Fails or
Yields Unexpected Results

Check Log Files for Errors

No clear error message

Verify config.yaml

Config is correct

Inspect Input Data Integrity

Data seems correct

Consult Documentation
and FAQs

Issue persists

Seek Community Support
(GitHub Discussions)

Data issue found and fixed

Configuration error found

Error identified and fixed

Solution found

Issue Resolved

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References

- 1. research.tudelft.nl [research.tudelft.nl]

- 2. Cracking the (moisture) tracking code | by Peter Kalverla | Netherlands eScience Center [blog.esciencecenter.nl]

- 3. Tracking — WAM2layers documentation [wam2layers.readthedocs.io]

- 4. Welcome to WAM2layers! — WAM2layers documentation [wam2layers.readthedocs.io]

- 5. GitHub - WAM2layers/WAM2layers: Atmospheric moisture tracking [github.com]

- 6. GMD - Atmospheric moisture tracking with WAM2layers v3 [gmd.copernicus.org]

- 7. EGUsphere - Atmospheric moisture tracking with WAM2layers v3 [egusphere.copernicus.org]

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